

7-Deacetoxytaxinine J: A Comparative Analysis of Preclinical Efficacy

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Compound of Interest

Compound Name: 7-Deacetoxytaxinine J

Cat. No.: B15594634

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This guide provides a statistical validation and comparison of the experimental data for **7-Deacetoxytaxinine J**, a taxane diterpenoid, against the well-established chemotherapeutic agent, Paclitaxel. The data presented is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of **7-Deacetoxytaxinine J**'s potential as an anticancer agent.

In Vitro Cytotoxicity Assessment

The antitumor activity of **7-Deacetoxytaxinine J** has been evaluated in vitro against human breast cancer cell lines. The following table summarizes the cytotoxic effects of **7-Deacetoxytaxinine J** in comparison to Paclitaxel against the MCF-7 and MDA-MB-231 breast cancer cell lines.

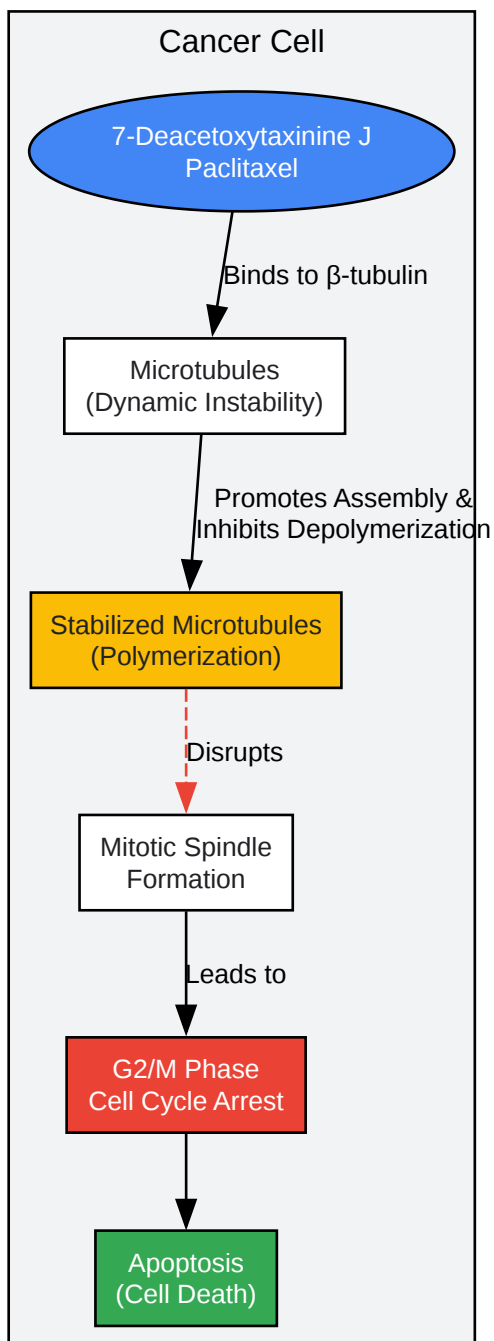
Compound	Cell Line	Concentration / IC50	Reference
7-Deacetoxytaxinine J	MCF-7	Significant activity at 20 µM	[1]
MDA-MB-231	Significant activity at 10 µM	[1]	
Paclitaxel	MCF-7	IC50: ~3.5 µM	[2]
MDA-MB-231	IC50: ~0.3 µM	[2]	

Note: The available data for **7-Deacetoxytaxinine J** indicates significant activity at the specified concentrations, while for Paclitaxel, representative IC50 values from the literature are provided for a quantitative comparison. Direct comparative studies with standardized assays are recommended for a more definitive conclusion.

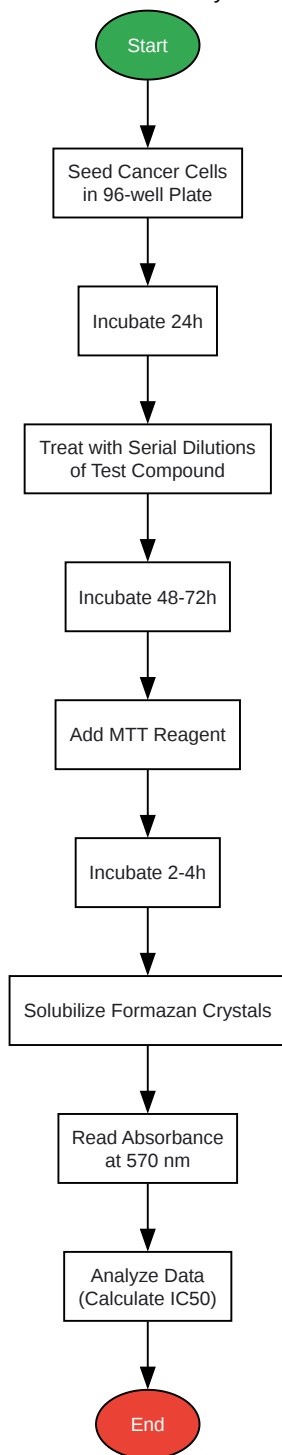
Mechanism of Action: Microtubule Stabilization

Taxanes, including **7-Deacetoxytaxinine J** and Paclitaxel, exert their anticancer effects by interfering with the normal function of microtubules. These agents bind to the β -tubulin subunit of microtubules, promoting their assembly and stabilizing them against depolymerization. This disruption of microtubule dynamics leads to cell cycle arrest, primarily in the G2/M phase, and ultimately induces apoptosis (programmed cell death).

General Signaling Pathway of Taxanes



Experimental Workflow for In Vitro Cytotoxicity Assay (MTT)

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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